

Ethyl 5-(2-naphthyl)-5-oxovalerate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Ethyl 5-(2-naphthyl)-5-oxovalerate

Cat. No.: B012056

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific safety and toxicological data for **Ethyl 5-(2-naphthyl)-5-oxovalerate** (CAS No. 109089-73-8) is not readily available in public databases. This guide is compiled based on general principles of laboratory safety and data for structurally similar compounds. It is imperative to handle this compound with caution and to conduct a thorough risk assessment before use.

Executive Summary

Ethyl 5-(2-naphthyl)-5-oxovalerate is a keto-ester derivative of naphthalene. While specific hazard information is limited, its structural components suggest potential for skin and eye irritation, and possible toxicity if ingested or inhaled. This document provides a comprehensive overview of recommended safety and handling procedures, drawing parallels from available data on similar chemical structures. The information herein is intended to supplement, not replace, institutional safety protocols and professional judgment.

Compound Identification and Properties

Property	Value
Chemical Name	Ethyl 5-(2-naphthyl)-5-oxovalerate
CAS Number	109089-73-8
Molecular Formula	C ₁₇ H ₁₈ O ₃
Molecular Weight	270.32 g/mol
Structure	Naphthalene ring linked to a five-carbon chain containing a ketone and an ethyl ester.

Note: Physical properties such as boiling point, melting point, and solubility are not well-documented. Assume it is a combustible solid or liquid and handle accordingly.

Hazard Identification and Precautionary Measures

Given the absence of a specific Safety Data Sheet (SDS), a precautionary approach is essential. Potential hazards are inferred from the functional groups present in the molecule.

Potential Hazards:

- Skin and Eye Irritation: Similar to other esters and ketones, direct contact may cause irritation.
- Respiratory Tract Irritation: Inhalation of dust or vapors may irritate the respiratory system.
- Toxicity upon Ingestion: Ingestion may be harmful.
- Environmental Hazard: Naphthalene derivatives can be toxic to aquatic life.

Precautionary Statements:

- P261: Avoid breathing dust/fumes/gas/mist/vapors/spray.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

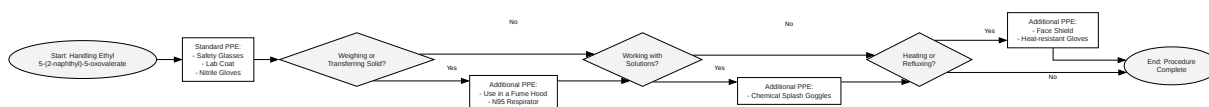
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Experimental Protocols: General Handling and Storage

The following are general best-practice protocols for handling chemical compounds of this nature in a research setting.

Personal Protective Equipment (PPE)

A flowchart for selecting appropriate PPE is provided below.



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Caption: Personal Protective Equipment (PPE) selection workflow.

Storage

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from strong oxidizing agents, acids, and bases.

Spillage and Waste Disposal

- Small Spills: Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for chemical waste.
- Large Spills: Evacuate the area. Wear appropriate PPE and contain the spill. Prevent entry into waterways.
- Waste Disposal: Dispose of in accordance with all applicable federal, state, and local environmental regulations.

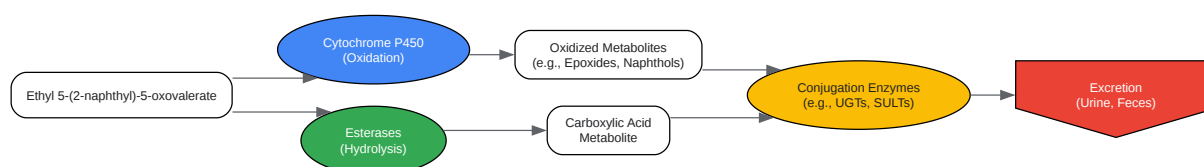
Toxicological Information and Biological Pathways

Toxicological Summary

No specific toxicological data (e.g., LD50) for **Ethyl 5-(2-naphthyl)-5-oxovalerate** has been found. The toxicological properties of naphthalene and its derivatives are primarily associated with their metabolism.

Potential Metabolic Pathway

The metabolism of naphthalene derivatives generally proceeds via oxidation by cytochrome P450 enzymes, followed by conjugation and excretion. The presence of the keto and ester groups in **Ethyl 5-(2-naphthyl)-5-oxovalerate** may influence its metabolic fate.

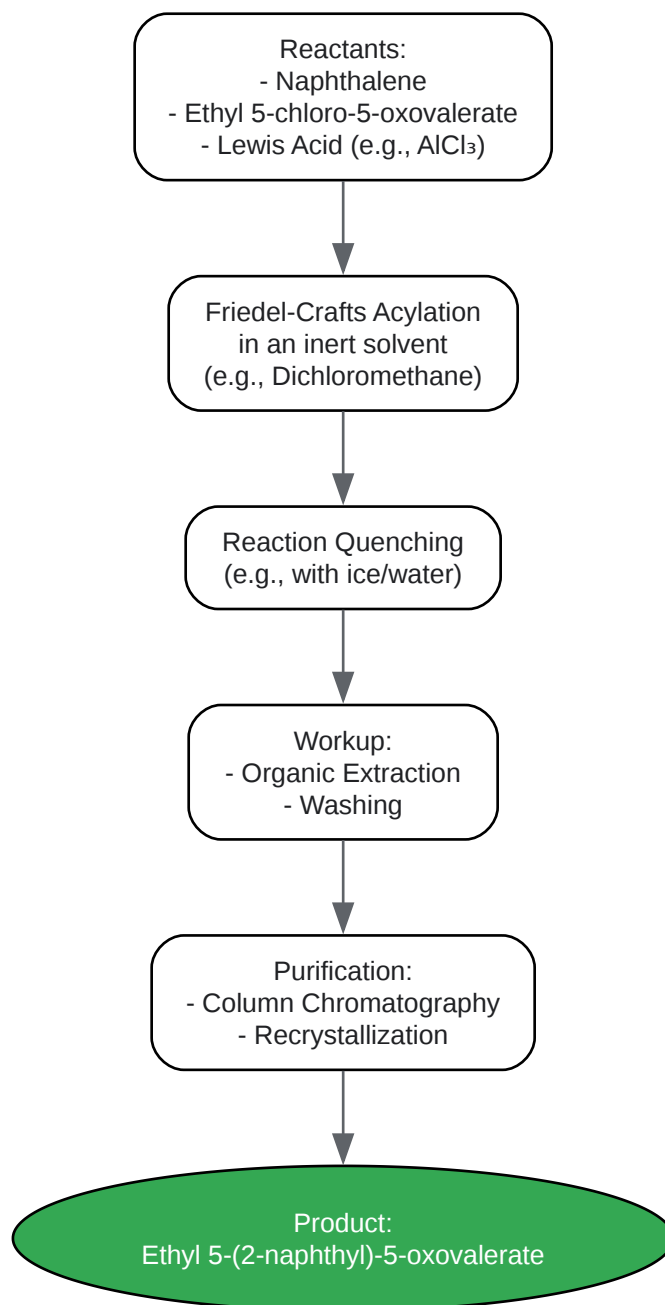


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Caption: Postulated metabolic pathway for **Ethyl 5-(2-naphthyl)-5-oxovalerate**.

Synthesis Workflow

The synthesis of **Ethyl 5-(2-naphthyl)-5-oxovalerate** is likely achieved through a Friedel-Crafts acylation reaction. The general workflow for such a synthesis is outlined below.



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Caption: General workflow for the synthesis of **Ethyl 5-(2-naphthyl)-5-oxovalerate**.

Conclusion

While specific data on **Ethyl 5-(2-naphthyl)-5-oxovalerate** is scarce, a conservative approach to safety and handling is paramount. Researchers and drug development professionals should treat this compound as potentially hazardous and implement stringent safety protocols. This guide provides a foundational framework for its safe use in a laboratory setting, but it should be supplemented with institution-specific guidelines and a thorough risk assessment for any planned experimental work.

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